

1,2,6-Hexanetriol as a sustainable alternative to petrochemical polyols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2,6-Hexanetriol

Cat. No.: B095081

[Get Quote](#)

1,2,6-Hexanetriol: A Sustainable Alternative to Petrochemical Polyols

A Comparative Guide for Researchers, Scientists, and Drug Development Professionals

The increasing demand for sustainable and environmentally friendly materials has driven research into bio-based alternatives for petroleum-derived chemicals. One such promising alternative is **1,2,6-Hexanetriol**, a tri-functional polyol that can be produced from renewable resources. This guide provides an objective comparison of the performance of **1,2,6-Hexanetriol** with common petrochemical polyols in key applications such as polyurethanes, alkyd resins, and as a plasticizer. The information presented is a synthesis of available data and is intended to assist researchers in evaluating **1,2,6-Hexanetriol** for their specific applications.

Executive Summary

1,2,6-Hexanetriol, a C6 triol, presents a compelling case as a sustainable substitute for traditional petrochemical polyols like polypropylene glycol (PPG) and glycerol. Its unique molecular structure, featuring two primary and one secondary hydroxyl group, offers a balance of reactivity and steric hindrance that can lead to advantageous properties in various polymer systems.[1] Notably, resins formulated with **1,2,6-Hexanetriol** have been reported to exhibit lower viscosities compared to their glycerol-based counterparts, allowing for higher solids content in formulations.[2] Furthermore, its esters have shown excellent plasticizing properties.

[1] This guide will delve into a comparative analysis of its physical properties and performance in key applications, supported by experimental protocols for evaluation.

Physico-chemical Properties: A Comparative Overview

A fundamental understanding of the intrinsic properties of **1,2,6-Hexanetriol** in comparison to its petrochemical counterparts is crucial for formulation and application development.

Property	1,2,6-Hexanetriol	Polypropylene Glycol (PPG 1000)	Glycerol
Molecular Formula	C ₆ H ₁₄ O ₃ [2]	(C ₃ H ₆ O) _n	C ₃ H ₈ O ₃
Molecular Weight (g/mol)	134.17[2]	~1000[3]	92.09
Hydroxyl Value (mg KOH/g)	~1250 (calculated)	~112[3]	~1827 (calculated)
Functionality	3[1]	2[3]	3
Viscosity (at 20°C, cP)	2630[2]	~150-250[3]	~1412
Boiling Point (°C)	178 at 5 mmHg[4]	Decomposes	290
Density (g/mL at 25°C)	1.109[4]	~1.01	1.261
Water Solubility	Miscible[2]	Varies with MW, generally soluble	Miscible
Source	Bio-based (from HMF) or Petrochemical	Petrochemical	Petrochemical or Bio-based (biodiesel byproduct)

Performance Comparison in Key Applications Polyurethane Elastomers

In polyurethane systems, the choice of polyol significantly influences the final properties of the elastomer.^[5] **1,2,6-Hexanetriol**, as a trifunctional polyol, can act as a crosslinker, contributing to the network structure of the polyurethane.^[1]

Performance Metric	Polyurethane with 1,2,6-Hexanetriol (Expected)	Polyurethane with Polypropylene Glycol (PPG)
Tensile Strength	Higher due to increased crosslink density	Varies with MW and isocyanate type
Elongation at Break	Lower due to higher crosslink density	Generally higher, providing flexibility
Hardness (Shore A)	Higher	Lower, resulting in softer elastomers
Tear Strength	Potentially higher	Good
Hydrolytic Stability	Expected to be good (ether-like backbone)	Excellent ^[6]
Low-Temperature Flexibility	Good	Excellent ^[6]

Note: The performance of **1,2,6-Hexanetriol** in polyurethanes is inferred from its trifunctional nature and comparisons with other bio-based polyols. Direct comparative experimental data is limited.

Alkyd Resins

Alkyd resins are widely used in coatings and paints. The polyol component is critical to the resin's properties, including drying time and final film hardness.^[7] **1,2,6-Hexanetriol** has been reported to produce alkyd resins with lower viscosities than those made with glycerol.^[2]

Performance Metric	Alkyd Resin with 1,2,6-Hexanetriol	Alkyd Resin with Glycerol
Resin Viscosity	Lower[2]	Higher[8]
Drying Time	Potentially faster due to lower viscosity and higher solids potential	Standard
Film Hardness	Good	Good
Flexibility	Potentially improved due to the longer hydrocarbon chain	Standard
Solvent Content	Potentially lower due to higher solids formulation	Higher

Plasticizers for PVC

Esters of **1,2,6-Hexanetriol** have been identified as excellent plasticizers for PVC.[1]

Plasticizer efficiency is a key parameter, affecting the flexibility and mechanical properties of the final product.

Performance Metric	PVC with 1,2,6-Hexanetriol Ester	PVC with Dioctyl Phthalate (DOP)
Plasticizer Efficiency	High (inferred from good plasticizing properties)[1]	High (industry standard)[9]
Low-Temperature Flexibility	Good	Good[10]
Migration Resistance	Expected to be good due to higher molecular weight compared to some phthalates	A known issue, leading to concerns
Volatility	Lower than some low MW phthalates	Low[11]
Tensile Strength of PVC	Good	Decreases with increasing DOP content[12]
Elongation at Break of PVC	Good	Increases with increasing DOP content[12]

Experimental Protocols

Determination of Hydroxyl Value (ASTM D4274 / DIN 53240-2)

The hydroxyl value is a measure of the concentration of hydroxyl groups in a polyol.

Methodology:

- **Sample Preparation:** Accurately weigh a known amount of the polyol sample into a flask.
- **Acetylation:** Add a known excess of an acetylating agent (e.g., acetic anhydride in pyridine). The hydroxyl groups in the polyol will react with the acetic anhydride.
- **Hydrolysis:** After the reaction is complete, add a defined amount of water to hydrolyze the excess acetic anhydride to acetic acid.
- **Titration:** Titrate the resulting solution with a standardized solution of potassium hydroxide (KOH) using a suitable indicator or potentiometric endpoint detection.

- Blank Determination: Perform a blank titration without the polyol sample to determine the initial amount of acetic anhydride.
- Calculation: The hydroxyl value is calculated from the difference in the volume of KOH solution used for the sample and the blank.[\[7\]](#)

Polyurethane Foam Characterization (ASTM D3574)

This standard provides methods for testing flexible cellular polyurethane materials.

Key Tests:

- Density Test: Measures the mass per unit volume of the foam.
- Indentation Force Deflection (IFD) Test: Determines the firmness of the foam by measuring the force required to indent a sample by a specified percentage of its original thickness.
- Tensile Strength, Elongation, and Tear Resistance Tests: Evaluate the mechanical properties of the foam under tension.
- Compression Set Test: Measures the permanent deformation of the foam after being subjected to a compressive force for a specified time and temperature.[\[13\]](#)

Alkyd Resin Synthesis and Characterization

Synthesis (Monoglyceride Process):

- Alcoholysis: Heat a mixture of the oil (e.g., soybean oil), polyol (**1,2,6-Hexanetriol** or glycerol), and a catalyst (e.g., litharge) under an inert atmosphere to about 230-250°C. This step forms monoglycerides.
- Esterification: Cool the mixture and add the dicarboxylic acid (e.g., phthalic anhydride). Reheat the mixture to drive off the water of reaction until a desired acid value and viscosity are reached.[\[7\]](#)[\[14\]](#)

Characterization:

- Viscosity: Measured using a rotational viscometer.

- Acid Value: Determined by titration with a standard KOH solution.
- Drying Time: Assessed by touch and feel at regular intervals after applying a film of the resin.
[15]

Plasticizer Performance in PVC (ASTM D2284)

This standard is used to evaluate the tensile properties of plasticized PVC.

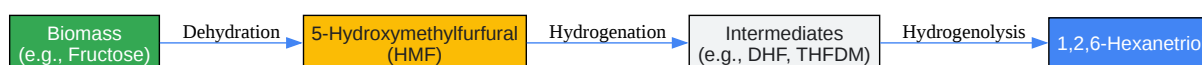
Methodology:

- Compounding: Prepare PVC formulations with varying concentrations of the plasticizer (**1,2,6-Hexanetriol** ester or DOP).
- Molding: Mold the compounded PVC into standard test specimens (e.g., dog-bone shape).
- Conditioning: Condition the specimens under controlled temperature and humidity.
- Tensile Testing: Subject the specimens to tensile stress in a universal testing machine until they break.
- Data Analysis: Record the tensile strength, elongation at break, and modulus of elasticity.[10]

Visualizations

Sustainable Production of 1,2,6-Hexanetriol

The synthesis of **1,2,6-Hexanetriol** from biomass-derived 5-hydroxymethylfurfural (HMF) is a key aspect of its sustainability. The following diagram illustrates a typical reaction pathway.

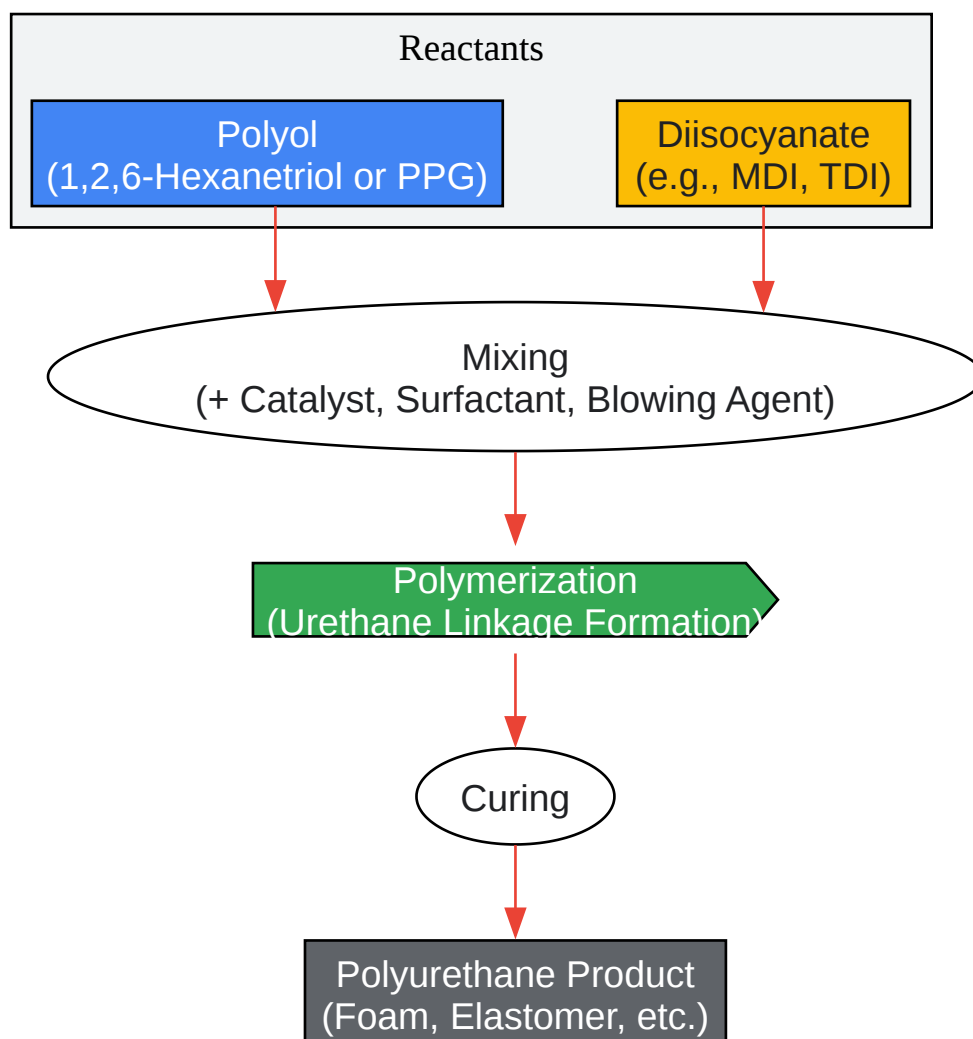


[Click to download full resolution via product page](#)

Sustainable synthesis pathway of **1,2,6-Hexanetriol** from biomass.

Polyurethane Synthesis Workflow

The formation of a polyurethane network involves the reaction of a polyol with an isocyanate.



[Click to download full resolution via product page](#)

General workflow for polyurethane synthesis.

Conclusion

1,2,6-Hexanetriol demonstrates significant potential as a sustainable, bio-based alternative to conventional petrochemical polyols. Its unique properties, such as its trifunctionality and its ability to produce lower viscosity resins, offer formulators new opportunities to develop high-performance, environmentally conscious products. While more direct comparative data is needed to fully elucidate its performance in all applications, the available information suggests that **1,2,6-Hexanetriol** is a viable candidate for use in polyurethanes, alkyd resins, and as a

precursor for plasticizers. Further research and development are encouraged to explore the full potential of this versatile and sustainable polyol.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,2,6-Hexanetriol - Wikipedia [en.wikipedia.org]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. POLYPROPYLENE GLYCOL 1000 (PPG 1000) - Ataman Kimya [atamanchemicals.com]
- 4. 1,2,6-Hexanetriol | 106-69-4 [chemicalbook.com]
- 5. m.youtube.com [m.youtube.com]
- 6. gantrade.com [gantrade.com]
- 7. ulprospector.com [ulprospector.com]
- 8. perstorp.com [perstorp.com]
- 9. yuanlongchem.com [yuanlongchem.com]
- 10. gst-chem.com [gst-chem.com]
- 11. chemategroup.com [chemategroup.com]
- 12. bastone-plastics.com [bastone-plastics.com]
- 13. bastone-plastics.com [bastone-plastics.com]
- 14. dergipark.org.tr [dergipark.org.tr]
- 15. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [1,2,6-Hexanetriol as a sustainable alternative to petrochemical polyols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095081#1-2-6-hexanetriol-as-a-sustainable-alternative-to-petrochemical-polyols]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com